

An In-depth Technical Guide to the Physical Properties of Benzyl Cyanoformate

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Compound of Interest

Compound Name: **Benzyl cyanoformate**

Cat. No.: **B1361826**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of key physical properties of **Benzyl cyanoformate** (CAS No: 5532-86-5), a reagent utilized in organic synthesis. The information is presented to support laboratory research and development activities, with a focus on accurate data, experimental context, and procedural understanding.

Core Physical Properties

The primary physical constants for **Benzyl cyanoformate** are summarized below. These values are critical for handling, reaction setup, and purification processes.

Physical Property	Value	Conditions
Boiling Point	66-67 °C	at 0.6 mmHg[1]
Density	1.105 g/mL	at 25 °C[1]

Experimental Protocols

The referenced physical properties are derived from established chemical literature. While the specific original experimental reports are not detailed here, this section outlines the standard methodologies employed to determine such properties.

1. Determination of Boiling Point under Reduced Pressure (Vacuum Distillation)

The boiling point of **Benzyl cyanoformate** is reported at a significantly reduced pressure (0.6 mmHg), indicating that the compound is likely susceptible to decomposition at its atmospheric boiling point. The standard procedure for this determination is vacuum distillation.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled using ground-glass jointed glassware. This typically includes a round-bottom flask (distilling flask), a distillation head equipped with a thermometer, a condenser, and a receiving flask. The entire system is connected to a vacuum pump via a vacuum adapter. A manometer is included in the line to accurately measure the pressure within the system.
- **Sample Preparation:** The liquid sample (**Benzyl cyanoformate**) is placed in the distilling flask, typically with boiling chips or a magnetic stir bar to ensure smooth boiling.
- **Procedure:**
 - The system is sealed and the vacuum pump is engaged to reduce the internal pressure to the desired level (e.g., 0.6 mmHg).
 - The distilling flask is gradually heated using a heating mantle or an oil bath.
 - The temperature is carefully monitored. The boiling point is recorded as the temperature at which the vapor condensate is in equilibrium with the distilling vapor, observed as a stable temperature on the thermometer during active distillation.
 - The temperature and the precise pressure reading from the manometer are recorded as the boiling point at that specific pressure.

2. Determination of Liquid Density

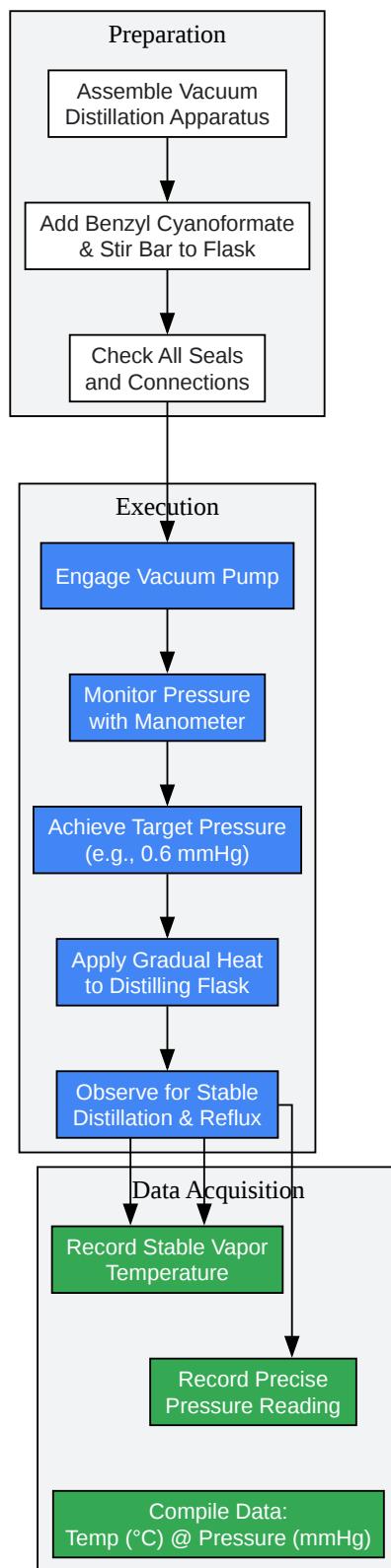
The density of a liquid is its mass per unit volume. A common and straightforward method for determining the density of a liquid like **Benzyl cyanoformate** is by using a pycnometer or, more simply, a calibrated volumetric flask or graduated cylinder and a precision balance.

Methodology:

- Mass of Empty Container: An empty, clean, and dry container of a known volume (e.g., a 10 mL graduated cylinder or pycnometer) is weighed on an analytical balance.
- Mass of Container with Liquid: The container is filled with the liquid sample to the calibrated volume mark. Care is taken to ensure the measurement is made at the bottom of the meniscus. The container with the liquid is then re-weighed.
- Temperature Control: The temperature of the liquid is measured and recorded, as density is temperature-dependent. The standard temperature for this measurement is typically 25 °C.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid. The density is then calculated by dividing the mass of the liquid by its volume.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of a boiling point under reduced pressure, a critical procedure for characterizing thermally sensitive compounds like **Benzyl cyanoformate**.

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Caption: Workflow for Boiling Point Determination under Reduced Pressure.

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References

- 1. BENZYL CYANOFORMATE CAS#: 5532-86-5 [amp.chemicalbook.com]
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